

# Application Notes and Protocols: Acid Brown 5 in Leather and Textile Dyeing

Author: BenchChem Technical Support Team. Date: December 2025



#### Introduction

**Acid Brown 5**, also identified by Colour Index (C.I.) 20095 and CAS number 5850-05-5, is a double azo dye.[1] As an anionic dyestuff, it is soluble in water and primarily used for dyeing protein fibers like wool and silk, synthetic polyamides such as nylon, and chrome-tanned leather.[2][3] The dyeing mechanism relies on the formation of ionic bonds between the anionic sulfonate groups (SO<sub>3</sub><sup>-</sup>) on the dye molecule and the cationic amino groups (NH<sub>3</sub><sup>+</sup>) on the fibers, a process facilitated by an acidic dye bath.[4] While effective in achieving brown shades, **Acid Brown 5** generally exhibits moderate to poor fastness properties, particularly to light, which should be a key consideration in its application.[1]

### **Application Notes**

The application of **Acid Brown 5** is governed by the principles of acid dyeing. The process is carried out in a weakly acidic to moderately acidic medium, typically with a pH between 2.5 and 5.5. The acidic environment is crucial as it protonates the amino groups in the protein or polyamide fibers, creating positively charged sites that have a strong affinity for the negatively charged dye anions.

• For Textiles (Wool, Silk, Nylon): Leveling agents, such as Glauber's salt (sodium sulfate), are often used to ensure even dye uptake and prevent blotchiness, especially with rapid-dyeing fibers. Temperature control is critical; dyeing is typically initiated at a lower temperature (around 40°C) and gradually raised to near boiling (90-100°C) to promote dye penetration and fixation.



• For Leather: Acid dyes are valued in leather dyeing for their bright shades and good penetration. The process is commonly performed in rotating drums to ensure uniform application. After the dye has penetrated the leather, the pH is lowered, usually with formic acid, to fix the dye to the fibers. The heat resistance of the leather (chrome-tanned vs. vegetable-tanned) dictates the maximum applicable temperature, which is generally between 40-60°C.

#### **Data Presentation**

The following tables provide illustrative quantitative data for the application of **Acid Brown 5**. This data is based on the typical performance of similar azo-type acid dyes, as specific research data for **Acid Brown 5** is limited.

Table 1: Illustrative Dyeing Performance of Acid Brown 5

Parameter	Wool	Silk	Nylon	Chrome- Tanned Leather
Optimal Dyeing Temperature	90-100°C	85-95°C	95-100°C	50-60°C
Optimal Dye Bath pH	4.5 - 5.5	4.0 - 5.0	4.0 - 5.0	4.5 - 5.5 (initial), <4.0 (fixation)
Dye Concentration (% owf)	0.5 - 4.0%	0.5 - 3.0%	0.5 - 4.0%	1.0 - 5.0%
Glauber's Salt (% owf)	5 - 10%	5 - 10%	5 - 10%	1 - 5% (for leveling)
Typical Dyeing Time	45 - 60 min	60 min	30 - 60 min	45 - 90 min

% owf: on weight of fiber/leather

Table 2: Illustrative Fastness Properties of Acid Brown 5 (2% owf)



Fastness Property	Test Method	Wool Rating (Grey Scale 1-5)	Silk Rating (Grey Scale 1-5)	Nylon Rating (Grey Scale 1-5)	Leather Rating (Grey Scale 1-5)
Washing (Color Change)	ISO 105-C06	2 - 3	2	3	2 - 3
Washing (Staining)	ISO 105-C06	3	2 - 3	3 - 4	3
Light Fastness (Xenon Arc)	ISO 105-B02	2	2	2	2
Rubbing (Dry)	ISO 105-X12	4	3 - 4	4	4
Rubbing (Wet)	ISO 105-X12	2 - 3	2	3	2 - 3
Perspiration (Acidic)	ISO 105-E04	3	2 - 3	3	3

Fastness is rated on a scale of 1 to 5, where 5 represents the highest fastness.

## **Experimental Protocols**

## Protocol 1: Exhaust Dyeing of Wool Fabric with Acid Brown 5

- Materials and Reagents:
  - Scoured wool fabric
  - Acid Brown 5 dye
  - Glauber's salt (Sodium Sulfate)



- Acetic acid (or formic acid)
- Non-ionic detergent
- Laboratory dyeing machine (e.g., shaking water bath)
- Fabric Preparation:
  - Thoroughly scour the wool fabric with a 1 g/L non-ionic detergent solution at 40-50°C to remove impurities.
  - Rinse the fabric with warm and then cold water until clear.
- Dye Bath Preparation (Liquor Ratio 40:1):
  - Prepare the dye bath with the required volume of distilled water.
  - Add 5-10% owf Glauber's salt as a leveling agent.
  - Adjust the pH of the dye bath to 4.5-5.5 using a dilute solution of acetic acid.
  - Separately prepare a stock solution of **Acid Brown 5** by dissolving the calculated amount of dye powder in a small volume of hot water.
- Dyeing Procedure:
  - Introduce the pre-wetted wool fabric into the blank dye bath at 40°C and run for 10 minutes for equilibration.
  - Add the pre-dissolved dye solution to the bath.
  - Raise the temperature to 98-100°C at a rate of approximately 1.5°C/minute.
  - Hold the temperature at the boil for 45-60 minutes, ensuring gentle agitation.
- Rinsing and After-treatment:
  - Cool the dye bath down to 70°C.



- Remove the dyed fabric and rinse thoroughly with warm, then cold water until the rinse water is clear.
- Perform a soaping treatment by washing the fabric with 2 g/L non-ionic detergent at 50°C for 15 minutes to remove unfixed dye.
- Rinse again with cold water, hydro-extract, and air dry away from direct sunlight.

## Protocol 2: Drum Dyeing of Chrome-Tanned Leather with Acid Brown 5

- Materials and Reagents:
  - Chrome-tanned leather (shaved to desired thickness)
  - o Acid Brown 5 dye
  - Formic acid
  - Ammonia
  - Leveling agent
  - Fatliquor
  - Laboratory drum
- Leather Preparation (Neutralization):
  - Wash the leather in the drum with water at 35°C.
  - Neutralize the leather to a pH of 5.0-5.5 using a mild alkali like sodium bicarbonate or sodium formate.
  - Rinse thoroughly to remove neutralizing salts.
- Dye Bath Preparation and Dyeing:



- Set the drum with 200% water (on shaved weight) at 40-50°C.
- Add a suitable leveling agent and run for 10 minutes.
- Add the pre-dissolved Acid Brown 5 dye solution (1-5% on shaved weight).
- Run the drum for 45-60 minutes to allow for full penetration of the dye.
- Fixation and Rinsing:
  - Fix the dye by adding 1-2% formic acid (diluted 1:10 with water) in two or three portions over 30 minutes. This will lower the pH to approximately 3.5-4.0, ensuring the dye is ionically bound to the leather.
  - Run the drum for an additional 20-30 minutes.
  - Drain the bath and rinse the leather with water at 40°C until the water runs clear.
- Fatliquoring and Finishing:
  - In a fresh float of water (100-150%) at 50-60°C, add a suitable fatliquoring agent to soften the leather.
  - Run for 45-60 minutes.
  - Drain the bath, rinse, and allow the leather to drain completely.
  - The leather is then set out, dried, and conditioned for finishing.

#### **Protocol 3: Standard Fastness Testing**

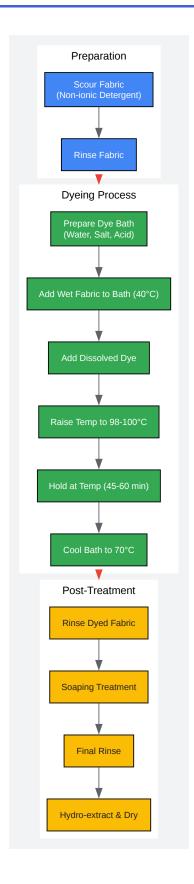
- Washing Fastness (ISO 105-C06):
  - A dyed specimen is stitched between two undyed standard adjacent fabrics (e.g., cotton and wool).
  - The composite sample is washed in a standard soap solution at a specified temperature (e.g., 40°C or 50°C) for 30 minutes in a launder-o-meter.



- The change in color of the dyed specimen and the degree of staining on the adjacent fabrics are assessed using standard grey scales.
- Light Fastness (ISO 105-B02):
  - A dyed specimen is exposed to a xenon arc lamp, which simulates natural sunlight, under controlled conditions.
  - Simultaneously, a set of blue wool standards with known lightfastness ratings are exposed.
  - The fading of the test specimen is compared to the fading of the blue wool standards to determine the lightfastness rating.
- Rubbing Fastness (ISO 105-X12):
  - A specimen of the dyed fabric is rubbed with a standard dry and a wet cotton cloth under a specified pressure using a crockmeter.
  - The amount of color transferred to the white cotton cloths is assessed using the grey scale for staining.

### **Visualizations**

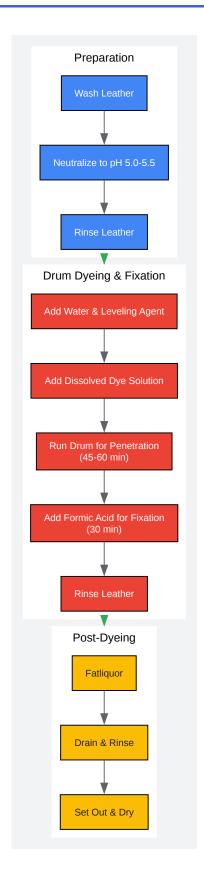




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Caption: Experimental workflow for the exhaust dyeing of textile fabrics.

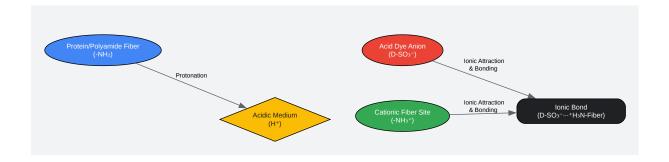




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Caption: Experimental workflow for the drum dyeing of leather.





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Caption: Logical relationship of the acid dyeing mechanism on protein fibers.

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